

Synthesis of 1-(2-Bromoethyl)pyrrolidin-2-one from γ -Butyrolactone: A Technical Guide

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Compound of Interest

Compound Name: 1-(2-Bromoethyl)pyrrolidin-2-one

Cat. No.: B187686

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This in-depth technical guide provides a comprehensive overview of the synthesis of **1-(2-Bromoethyl)pyrrolidin-2-one**, a valuable intermediate in pharmaceutical and chemical research, starting from the readily available precursor, γ -butyrolactone. This document is intended for researchers, scientists, and professionals in the field of drug development and organic synthesis. It details plausible synthetic routes, experimental protocols, and relevant quantitative data.

Introduction

1-(2-Bromoethyl)pyrrolidin-2-one is a key building block in the synthesis of various biologically active molecules. Its structure combines a lactam ring, characteristic of many pharmaceuticals, with a reactive bromoethyl group, allowing for further molecular elaboration. The synthesis from γ -butyrolactone, a common and relatively inexpensive solvent and chemical intermediate, presents an economically viable approach. This guide outlines two primary synthetic pathways from γ -butyrolactone to the target compound.

Synthetic Pathways

Two logical and experimentally viable pathways for the synthesis of **1-(2-Bromoethyl)pyrrolidin-2-one** from γ -butyrolactone are presented.

Pathway A involves a three-step process:

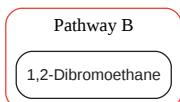
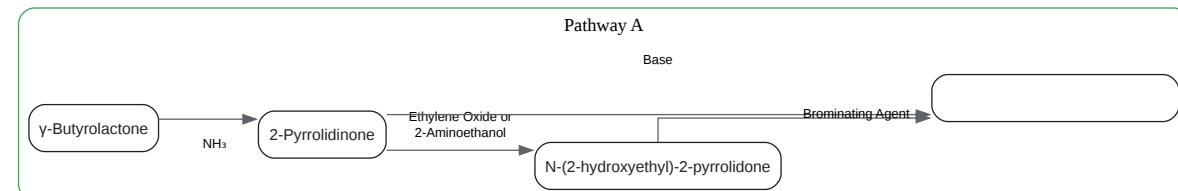
- Synthesis of 2-pyrrolidinone from γ -butyrolactone.

- Synthesis of N-(2-hydroxyethyl)-2-pyrrolidone.
- Bromination of N-(2-hydroxyethyl)-2-pyrrolidone to yield the final product.

Pathway B is a two-step synthesis:

- Synthesis of 2-pyrrolidinone from γ -butyrolactone.
- N-alkylation of 2-pyrrolidinone with 1,2-dibromoethane.

The following diagram illustrates the overall synthetic logic.



γ-Butyrolactone

γ-Butyrolactone

+

+

Ammonia

Monoethanolamine

→

→

2-Pyrrolidinone

N-(2-hydroxyethyl)-2-pyrrolidone

+ H₂O

+ H₂O

2-Pyrrolidinone

N-(2-hydroxyethyl)-2-pyrrolidone

+

+

1,2-Dibromoethane

PBr₃

→

→

1-(2-Bromoethyl)pyrrolidin-2-one

1-(2-Bromoethyl)pyrrolidin-2-one

+ HBr

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